

Application Notes and Protocols for p53 Activator 8

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Compound of Interest

Compound Name: p53 Activator 8

Cat. No.: B12369200

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **p53 Activator 8** (CAS: 1426937-93-0), a potent small molecule activator of the p53 tumor suppressor pathway. The information herein is intended to guide researchers in the proper handling and use of this compound for in vitro and in vivo studies.

Introduction

p53, often termed the "guardian of the genome," is a critical tumor suppressor protein that regulates cell cycle arrest, apoptosis, and DNA repair.^{[1][2]} In many cancers, the p53 pathway is inactivated, frequently through the overexpression of its negative regulator, MDM2. MDM2 is an E3 ubiquitin ligase that targets p53 for proteasomal degradation, thereby suppressing its tumor-suppressive functions.^{[1][3]}

p53 Activator 8 is a potent small molecule designed to disrupt the p53-MDM2 interaction.^[4] By inhibiting MDM2, **p53 Activator 8** stabilizes p53, leading to its accumulation and the activation of downstream signaling pathways that can induce apoptosis in cancer cells. This compound has demonstrated significant anti-proliferative activity against cancer cell lines such as MCF7, with a reported IC₅₀ value of 0.5 μ M.

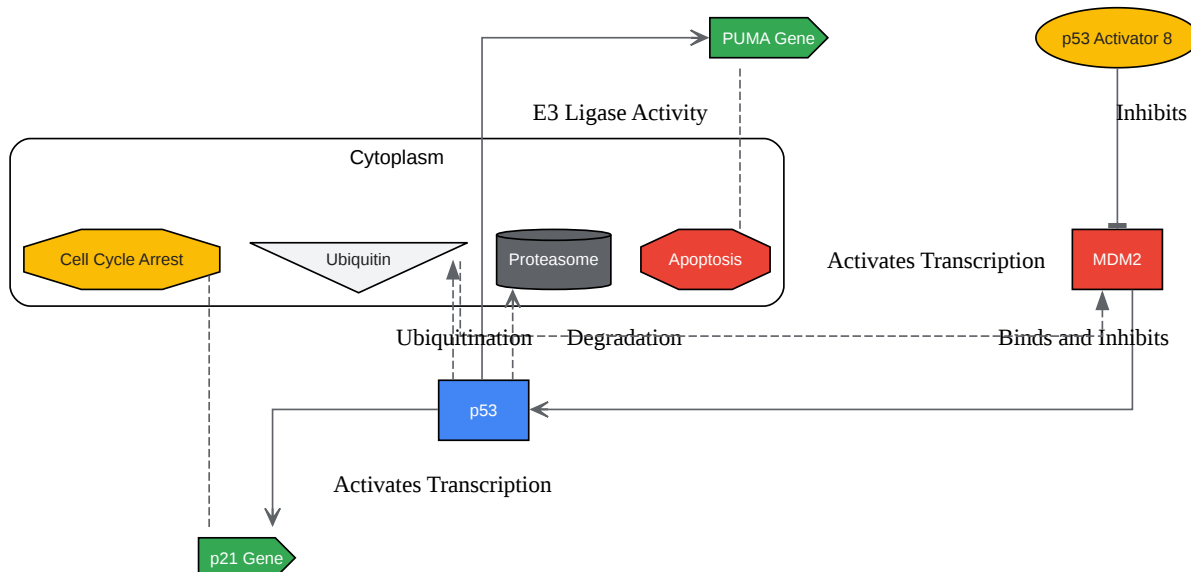
Chemical Properties

A summary of the key chemical properties of **p53 Activator 8** is provided in the table below.

Property	Value
CAS Number	1426937-93-0
Molecular Formula	C ₁₅ H ₁₇ NO ₂ S
Molecular Weight	275.37 g/mol
Target	MDM-2/p53 Interaction
Biological Activity	Potent p53 activator with anti-proliferative effects. IC ₅₀ = 0.5 µM for MCF7 cells.

p53-MDM2 Signaling Pathway

The following diagram illustrates the mechanism of action for **p53 Activator 8**. Under normal cellular conditions, MDM2 binds to p53, leading to its ubiquitination and subsequent degradation by the proteasome. **p53 Activator 8** blocks this interaction, resulting in the stabilization and accumulation of p53. Activated p53 can then transcriptionally activate target genes like p21 and PUMA, leading to cell cycle arrest and apoptosis.



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Caption: Mechanism of **p53 Activator 8** in the p53-MDM2 signaling pathway.

Experimental Protocols

Dissolution of p53 Activator 8 for In Vitro Use

The following protocol describes the preparation of a stock solution of **p53 Activator 8** for use in cell-based assays.

Materials:

- **p53 Activator 8** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing (Optional but Recommended): If the amount of **p53 Activator 8** powder is not pre-aliquoted, carefully weigh the desired amount in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial of **p53 Activator 8** to achieve the desired stock concentration (e.g., 10 mM).
 - Calculation Example for a 10 mM Stock Solution:
 - Molecular Weight (MW) = 275.37 g/mol
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 275.37 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 2.75 \text{ mg}$
 - Therefore, dissolve 2.75 mg of **p53 Activator 8** in 1 mL of DMSO.
- Dissolution: Vortex the solution for 10-20 seconds to ensure the compound is completely dissolved. If necessary, briefly warm the vial in a 37°C water bath to aid dissolution.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquoted stock solutions at -20°C or -80°C for long-term storage.

Storage and Stability

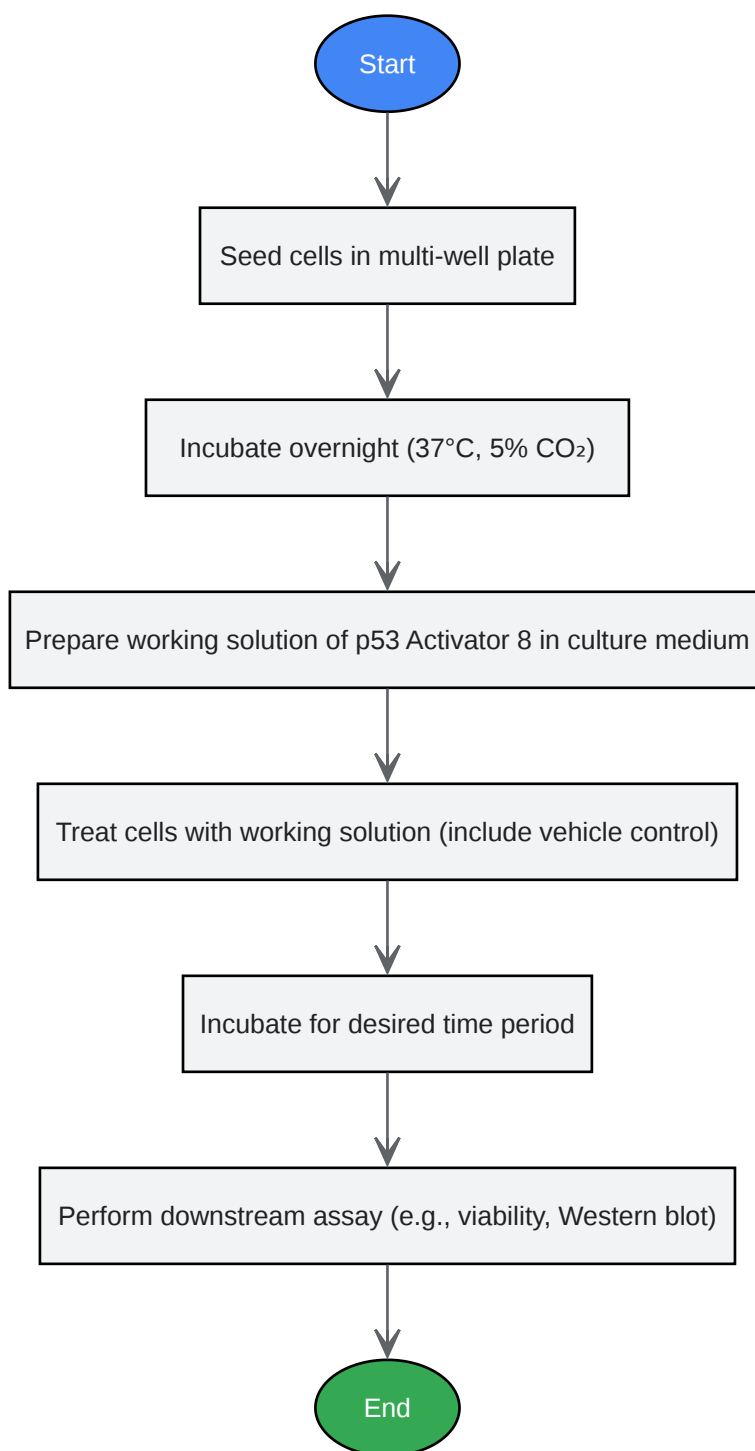
Proper storage is crucial to maintain the activity of **p53 Activator 8**. The following table summarizes the recommended storage conditions.

Solution Type	Storage Temperature	Shelf Life (General Guideline)	Notes
Lyophilized Powder	-20°C	≥ 2 years	Store in a dry, dark place.
DMSO Stock Solution	-20°C or -80°C	Up to 6 months at -80°C	Protect from light. Avoid repeated freeze-thaw cycles.
Aqueous Working Solution	2-8°C	Use within 24 hours	Prepare fresh from the DMSO stock solution immediately before use. Do not store.

Protocol for Use in Cell Culture

This protocol provides a general workflow for treating cultured cells with **p53 Activator 8**.

Workflow Diagram:



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Caption: General workflow for cell-based experiments with **p53 Activator 8**.

Procedure:

- Cell Seeding: Seed your cells of interest at an appropriate density in a multi-well plate and allow them to adhere overnight.
- Preparation of Working Solution:
 - Thaw an aliquot of the **p53 Activator 8** DMSO stock solution at room temperature.
 - Dilute the stock solution in fresh, pre-warmed cell culture medium to the desired final concentration. It is recommended to perform serial dilutions in the medium to ensure accurate concentrations.
 - Important: The final concentration of DMSO in the culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity.
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add the medium containing the desired concentration of **p53 Activator 8** to the wells.
 - Include a vehicle control group treated with the same final concentration of DMSO as the highest concentration of the compound used.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- Downstream Analysis: Following incubation, proceed with your planned downstream assays, such as cell viability assays (e.g., MTT, CellTiter-Glo), Western blotting for p53 and its target proteins, or flow cytometry for cell cycle and apoptosis analysis.

Disclaimer

The protocols and information provided in these application notes are based on general practices for small molecule inhibitors. It is highly recommended to consult the manufacturer's specific datasheet for **p53 Activator 8**, if available, for the most accurate and up-to-date information. Researchers should optimize these protocols for their specific cell lines and experimental conditions. All products mentioned are for research use only and not for human or veterinary use.

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